

# Addressing chemical-sizing incompatibility in pDCPD-glass fiber composites.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **DCPD**

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## Technical Support Center: pDCPD-Glass Fiber Composites

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding chemical-sizing incompatibility in polydicyclopentadiene (**pDCPD**)-glass fiber composites. It is intended for researchers, scientists, and professionals in drug development and materials science who are working with these advanced materials.

## Troubleshooting Guide

This guide is designed to help you diagnose and resolve common issues encountered during the formulation and testing of **pDCPD**-glass fiber composites.

**Question:** Why are the mechanical properties of my **pDCPD**-glass fiber composite, such as interlaminar shear strength (ILSS) and tensile strength, significantly lower than expected?

**Answer:**

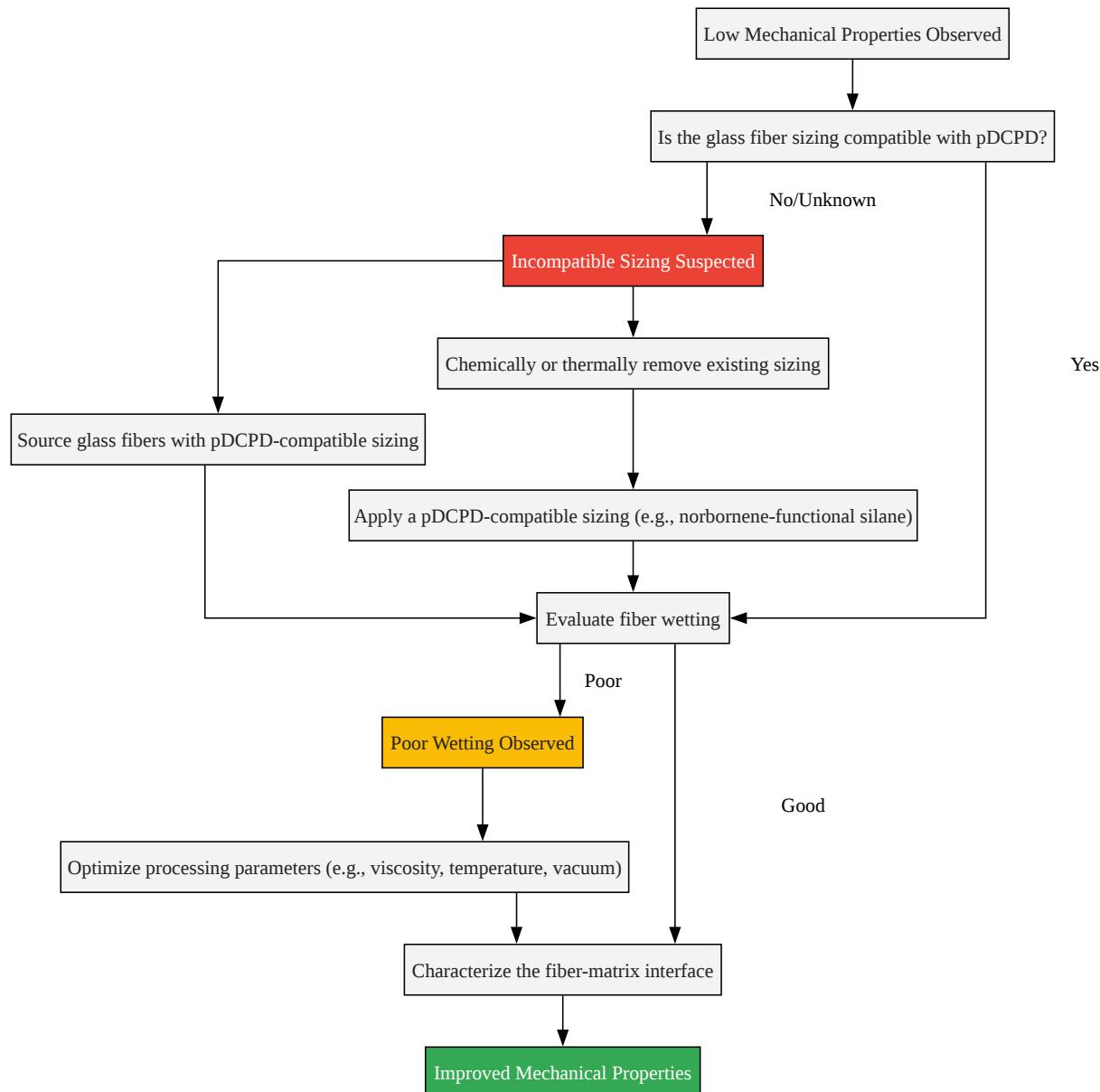
Poor mechanical performance in **pDCPD**-glass fiber composites is frequently linked to inadequate adhesion between the **pDCPD** matrix and the glass fibers. This is often a result of chemical incompatibility between the sizing on the glass fibers and the non-polar **pDCPD** resin.

**Possible Causes and Solutions:**

- Incompatible Sizing Chemistry: Standard glass fibers are often sized with amino-silanes, which are formulated for compatibility with polar resins like epoxy. These are generally incompatible with the non-polar, hydrocarbon-based **pDCPD** matrix, leading to a weak fiber-matrix interface.[1]
  - Solution: Utilize glass fibers with a sizing specifically designed for **pDCPD** or other non-polar matrices. If the specific sizing is unknown, consider sourcing fibers with a **pDCPD**-compatible sizing. Some studies have shown success with proprietary sizings developed for this purpose.
- Poor Fiber Wetting: The low surface energy of the **pDCPD** resin can lead to incomplete wetting of the glass fibers, resulting in voids at the interface and reduced stress transfer.
  - Solution:
    - Surface Treatment: Consider a surface treatment for the glass fibers to improve wettability. This can involve removing the existing sizing and applying a more compatible coupling agent.
    - Processing Parameters: Optimize your composite manufacturing process (e.g., vacuum-assisted resin transfer molding - VARTM) to ensure thorough impregnation of the fiber reinforcement with the **pDCPD** resin.
- Incorrect Fiber Surface Chemistry: The surface of the glass fibers may lack the necessary chemical groups to form a strong bond with the **pDCPD** matrix.
  - Solution: Employ a coupling agent that can bridge the chemical gap between the glass fiber surface and the **pDCPD** matrix. Norbornene-functional silanes have shown promise in improving the interfacial reaction and adhesion in **pDCPD** composites.

#### Troubleshooting Workflow:

The following diagram outlines a systematic approach to troubleshooting poor mechanical properties in your **pDCPD**-glass fiber composites.

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A troubleshooting workflow for addressing low mechanical properties.

## Frequently Asked Questions (FAQs)

**Q1:** What is "chemical-sizing incompatibility" in the context of **pDCPD**-glass fiber composites?

**A1:** Chemical-sizing is a coating applied to glass fibers during their manufacture to protect them and to promote adhesion with a specific resin matrix. Incompatibility arises when the chemical nature of the sizing is not suited for the intended resin. For **pDCPD**, which is a non-polar polymer, sizings designed for polar resins like epoxy (e.g., amino-silane sizings) do not form strong interfacial bonds, leading to a weak composite.[\[1\]](#)

**Q2:** How can I determine if my glass fiber sizing is compatible with **pDCPD**?

**A2:** The most direct way is to consult the manufacturer's datasheet for the glass fibers. If the datasheet does not specify compatibility with **pDCPD** or other olefin-based resins, it is likely incompatible. You can also perform experimental evaluations, such as contact angle measurements to assess wettability and mechanical testing (e.g., interlaminar shear strength) of a small composite sample. A high contact angle and low ILSS would indicate poor compatibility.

**Q3:** What are norbornene-functional silanes and how do they improve adhesion?

**A3:** Norbornene-functional silanes are a type of coupling agent that can be applied to the surface of glass fibers. They have a silane group that bonds to the glass surface and a norbornene group that can co-polymerize with the dicyclopentadiene (**DCPD**) monomer during the ring-opening metathesis polymerization (ROMP) process. This creates a covalent bond across the fiber-matrix interface, significantly improving adhesion and stress transfer.

**Q4:** Can I remove the existing sizing from my glass fibers?

**A4:** Yes, it is possible to remove the existing sizing through chemical or thermal treatment. Washing the fibers with a solvent like acetone can remove some sizing components.[\[1\]](#) A more aggressive method is heat treatment (calcination), which burns off the organic sizing. However, it's crucial to apply a new, compatible sizing after removing the old one to ensure good adhesion to the **pDCPD** matrix.

**Q5:** What are the key mechanical properties to evaluate for assessing fiber-matrix adhesion?

A5: The most sensitive mechanical property to the quality of the fiber-matrix interface is the interlaminar shear strength (ILSS). It directly measures the shear strength between the layers of the composite. Other important properties to consider are tensile strength and flexural strength, as poor adhesion will also lead to reductions in these values.

## Quantitative Data Summary

The following tables summarize key quantitative data from studies on **pDCPD**-glass fiber composites, highlighting the impact of different sizing systems on mechanical properties and wettability.

Table 1: Comparison of Mechanical Properties of **pDCPD** and Epoxy Composites with Different Glass Fiber Sizings

Composite System	Tensile Strength (MPa)	Flexural Strength (MPa)	Interlaminar Shear Strength (MPa)	Notched Impact Strength (KJ/m <sup>2</sup> )
pDCPD with compatible sizing	1180.1 ± 4.1	1060.4 ± 4.6	61.3 ± 3.2	145.3 ± 4.8
Epoxy with standard sizing	Equivalent to pDCPD	Equivalent to pDCPD	Equivalent to pDCPD	Lower than pDCPD

Note: Data is compiled from a study comparing an optimized **pDCPD** composite to a standard epoxy composite, demonstrating that with a compatible sizing, **pDCPD** composites can achieve comparable or even superior properties.[\[2\]](#)

Table 2: Effect of Fiber Sizing on Wettability of **pDCPD** Resin

Glass Fiber Sizing	Dynamic Contact Angle with pDCPD
Optimized pDCPD-compatible sizing	60.35° ± 0.3°
Standard (epoxy-compatible) sizing	Higher, indicating poorer wettability

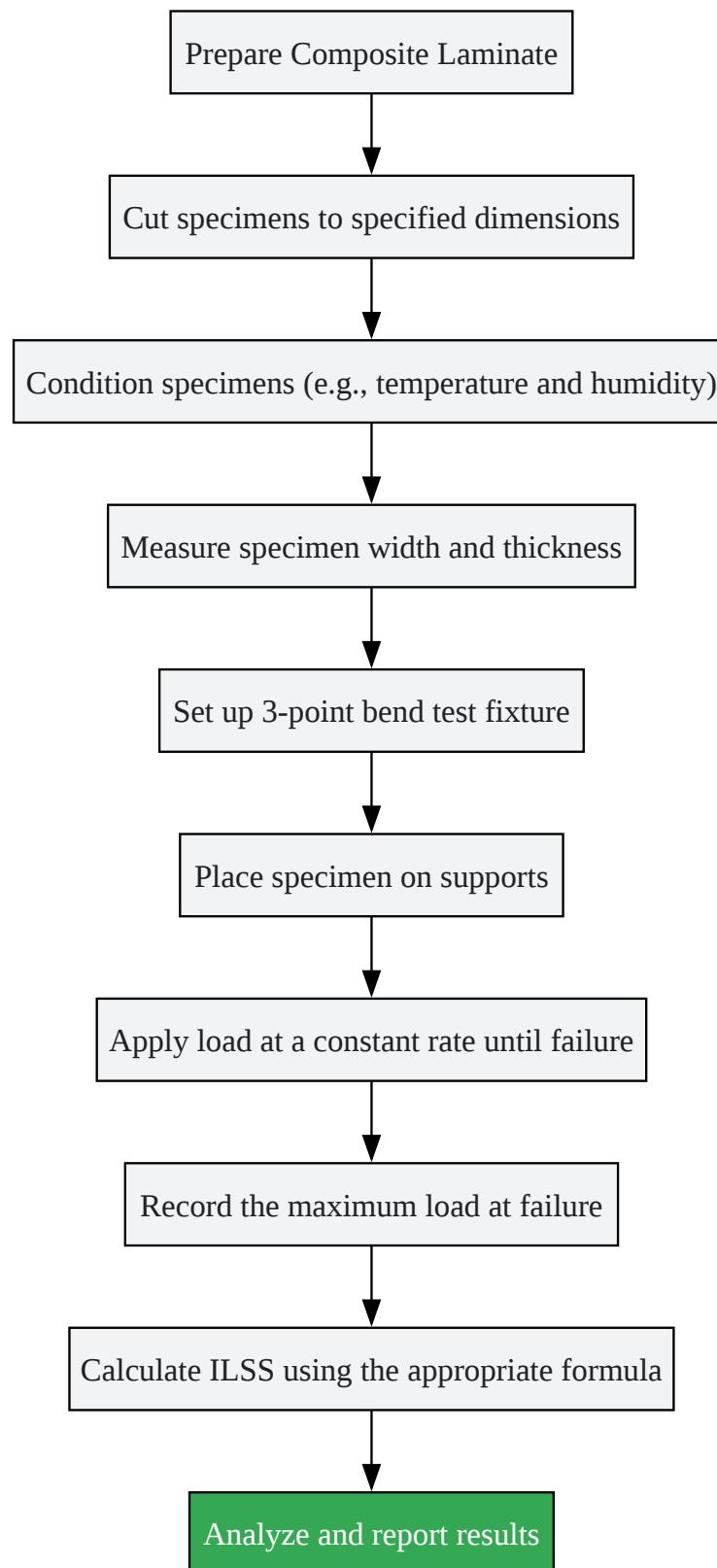
This table illustrates that a compatible sizing significantly improves the wetting of the glass fiber by the **pDCPD** resin, as indicated by a lower contact angle.[2]

## Key Experimental Protocols

### 1. Protocol for Interlaminar Shear Strength (ILSS) Testing (Short Beam Shear Method)

This protocol provides a general outline for determining the ILSS of a **pDCPD**-glass fiber composite, a key indicator of fiber-matrix adhesion.

Experimental Workflow for ILSS Testing:

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Workflow for Interlaminar Shear Strength (ILSS) testing.

**Methodology:**

- Specimen Preparation: Fabricate a flat composite laminate using the **pDCPD** resin and glass fibers of interest. Cut rectangular specimens to the dimensions specified in relevant standards (e.g., ASTM D2344). The specimen length-to-thickness and width-to-thickness ratios are critical.
- Conditioning: Condition the specimens in a controlled environment (e.g., 23°C and 50% relative humidity) for a specified period.
- Measurement: Accurately measure the width and thickness of each specimen at the center.
- Test Setup: Use a universal testing machine with a three-point bending fixture. The span between the two supports is typically a multiple of the specimen thickness.
- Testing: Place the specimen on the supports and apply a compressive load to the center of the specimen at a constant crosshead speed until interlaminar shear failure occurs.
- Data Recording: Record the maximum load sustained by the specimen.
- Calculation: Calculate the ILSS using the formula:  $ILSS = (0.75 * P_{max}) / (w * t)$  where  $P_{max}$  is the maximum load,  $w$  is the width, and  $t$  is the thickness of the specimen.
- Analysis: Analyze the failure mode to ensure it is interlaminar shear. Report the average ILSS and standard deviation for a set of specimens.

**2. Protocol for Contact Angle Measurement**

This protocol outlines the measurement of the contact angle between a liquid **pDCPD** resin and a glass fiber, which indicates the wettability of the fiber by the resin.

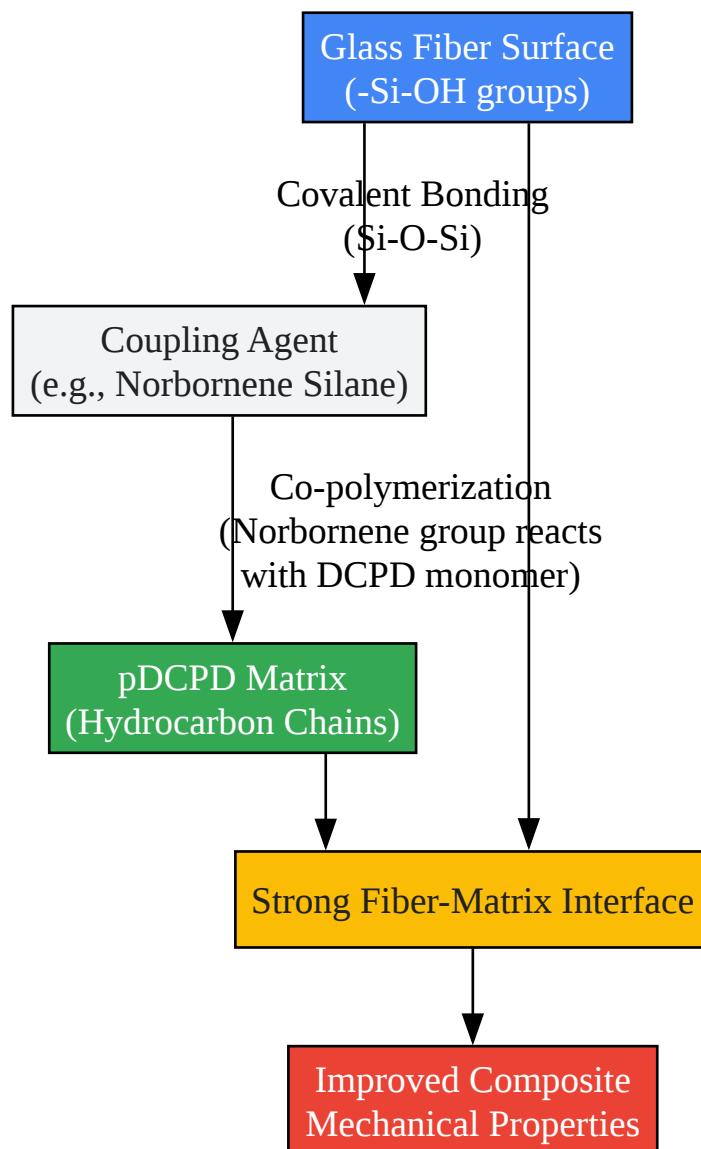
**Methodology:**

- Fiber Preparation: Carefully mount a single glass fiber or a bundle of parallel fibers on a sample holder. Ensure the fibers are clean and representative of the surface to be tested.
- Resin Preparation: Prepare the liquid **pDCPD** resin system (monomer and catalyst) at the desired temperature and viscosity for processing.

- Measurement:
  - Sessile Drop Method: Using a goniometer, carefully deposit a small droplet of the pDCPD resin onto the surface of the fiber(s). An image of the droplet at the solid-liquid-vapor interface is captured.
  - Wilhelmy Plate Method: For single fibers, a more accurate method is to use a tensiometer. The fiber is immersed in and withdrawn from the liquid resin, and the force exerted on the fiber is measured to calculate the contact angle.
- Analysis: The contact angle is determined from the captured image or the force measurements. A lower contact angle indicates better wettability. The measurements should be repeated multiple times to ensure statistical significance.

#### Signaling Pathway for Fiber-Matrix Adhesion:

The following diagram illustrates the key interactions that lead to good adhesion at the fiber-matrix interface, particularly when a suitable coupling agent is used.



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- To cite this document: BenchChem. [Addressing chemical-sizing incompatibility in pDCPD-glass fiber composites.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7800370#addressing-chemical-sizing-incompatibility-in-pdcpd-glass-fiber-composites>]

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